

Introduction: The Imperative for Characterizing 2-Methylgramine

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Compound of Interest

Compound Name: 2-Methyl-3-N,N-dimethylaminomethylindole

CAS No.: 37125-92-1

Cat. No.: B1581007

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2-Methylgramine, an indole alkaloid derivative, belongs to a class of compounds of significant interest in medicinal chemistry and drug development. Its structural similarity to neuroactive compounds necessitates a thorough understanding of its physicochemical properties. These parameters are not mere data points; they are critical determinants of a molecule's behavior, governing everything from its absorption, distribution, metabolism, and excretion (ADME) profile to its formulation feasibility and shelf-life. For researchers, scientists, and drug development professionals, a comprehensive physicochemical profile is the foundational blueprint upon which successful therapeutic development is built.

This guide eschews a rigid, templated approach. Instead, it presents a logical, field-proven workflow for the de novo characterization of 2-Methylgramine. We will proceed from initial synthesis and structural confirmation to the systematic determination of its key physicochemical attributes. The causality behind each experimental choice is explained, providing a self-validating framework for generating a robust and reliable data package.

Section 1: Synthesis and Purification: Obtaining High-Quality Material

The prerequisite for any accurate physicochemical analysis is the availability of the target compound in a high state of purity. Impurities can drastically alter experimental results, leading to erroneous conclusions about solubility, stability, and other key parameters. The Mannich reaction is a classical and effective route for the synthesis of gramine analogues.^[1]

Synthesis via Mannich Reaction

The synthesis of 2-Methylgramine is achieved by reacting 2-methylindole with formaldehyde and dimethylamine.^[1] This electrophilic substitution reaction is highly effective for indoles, which are electron-rich aromatic systems.

Step-by-Step Synthesis Protocol:

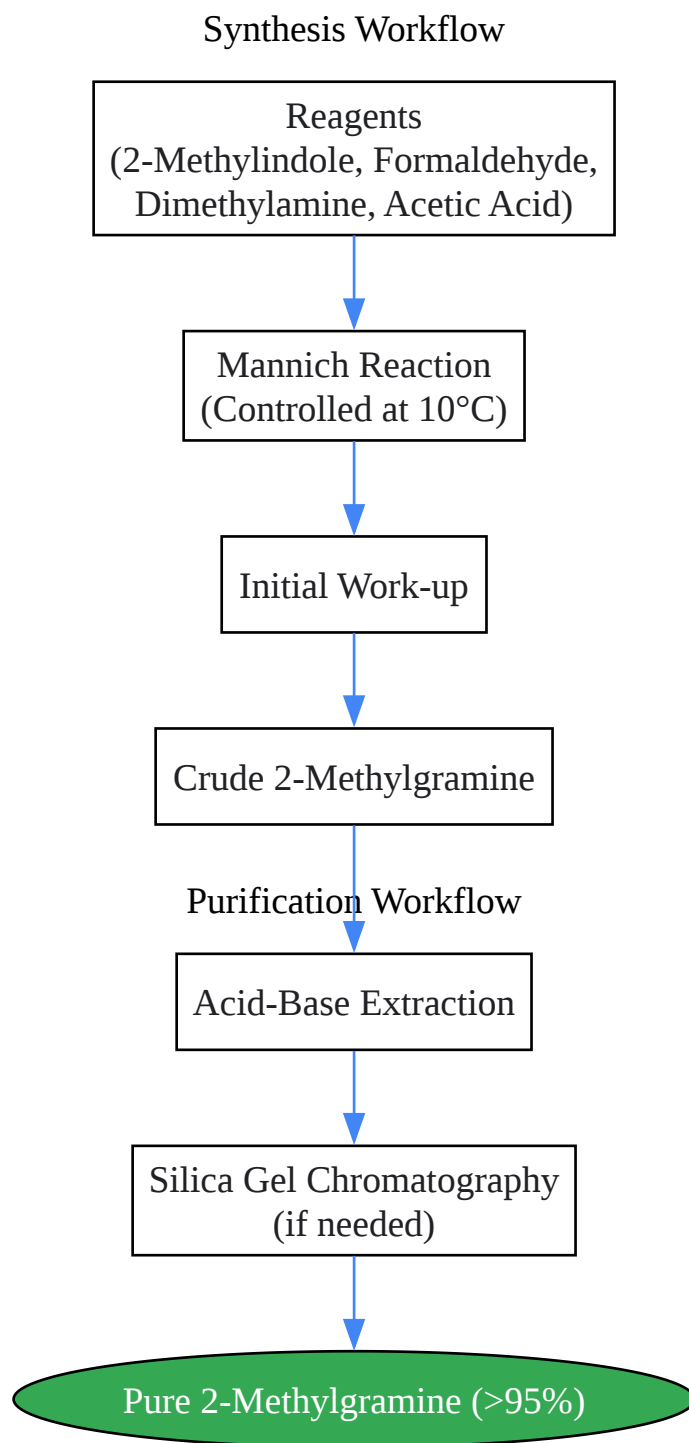
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath (maintaining 10°C), combine 236 mL of glacial acetic acid with 62 mL of 37% formaldehyde.
- **Amine Addition:** Add 154 mL of 25% aqueous dimethylamine dropwise to the cooled solution, ensuring the temperature does not exceed 10°C. The cooling is critical to control the exothermic reaction and prevent the formation of side products.
- **Indole Addition:** Prepare a solution of 100 g of 2-methylindole in 160 mL of dioxane. Add this solution dropwise to the reaction mixture, again maintaining a temperature of 10°C.^[1]
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material (2-methylindole) is consumed.
- **Work-up and Isolation:** Once the reaction is complete, the mixture is typically basified to deprotonate the tertiary amine, allowing for extraction into an organic solvent. The crude product is then isolated following solvent evaporation.

Purification Protocol

Purification is critical to remove unreacted starting materials, reagents, and any side products. For a basic compound like 2-Methylgramine, a combination of extraction and chromatography is effective.

Step-by-Step Purification Protocol:

- **Acid-Base Extraction:** Dissolve the crude product in a water-immiscible organic solvent (e.g., ethyl acetate). Wash with a dilute aqueous acid solution (e.g., 1M HCl) to protonate the 2-Methylgramine, pulling it into the aqueous layer and leaving non-basic impurities behind.
- **Basification and Re-extraction:** Collect the aqueous layer and basify it with a suitable base (e.g., NaOH or NaHCO₃) to a pH > 10. This deprotonates the amine.
- **Final Extraction:** Extract the free-base 2-Methylgramine back into an organic solvent. Dry the organic layer over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate in vacuo to yield the purified product.
- **Chromatography (If Necessary):** If impurities persist, column chromatography on silica gel is a standard method.^[2] Given the basicity of the amine, which can lead to poor peak shape and irreversible binding on silica, it is often beneficial to pre-treat the silica with a small amount of a tertiary amine like triethylamine in the mobile phase.



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Caption: Workflow for Synthesis and Purification of 2-Methylgramine.

Section 2: Structural Elucidation and Purity Assessment

Before proceeding to bulk property measurements, the chemical identity and purity of the synthesized compound must be unequivocally confirmed. This is achieved through a combination of spectroscopic and chromatographic techniques.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the carbon-hydrogen framework. For 2-Methylgramine, one would expect to see characteristic signals for the indole ring protons, the C2-methyl group, the methylene bridge, and the N,N-dimethyl group. 2D NMR techniques like HSQC can be used to correlate proton and carbon signals, providing definitive structural confirmation.^{[3][4]} Although specific spectra for 2-Methylgramine are not publicly available, the expected chemical shifts can be predicted based on analogous structures. In some cases, proton exchange with the solvent (especially if protic) can broaden the N-H signal of the indole ring.^[5]

Mass Spectrometry (MS): MS provides the molecular weight of the compound, serving as a primary confirmation of its identity. High-resolution mass spectrometry (HRMS) can provide the exact mass, allowing for the determination of the molecular formula. The fragmentation pattern in the mass spectrum, typically generated by electron ionization (EI), offers further structural clues. For tertiary amines like 2-Methylgramine, a characteristic fragmentation is the α -cleavage, leading to the loss of an alkyl radical and the formation of a stable iminium cation, which would likely be the base peak.^{[6][7]}

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule. Key expected absorptions for 2-Methylgramine include:

- N-H Stretch (Indole): A sharp peak around $3300\text{--}3500\text{ cm}^{-1}$.
- C-H Stretches (Aliphatic & Aromatic): Peaks in the $2800\text{--}3100\text{ cm}^{-1}$ region.
- C=C Stretches (Aromatic): Absorptions in the $1450\text{--}1600\text{ cm}^{-1}$ region.
- C-N Stretch: A band in the $1250\text{--}1335\text{ cm}^{-1}$ range, characteristic of aromatic amines.^{[8][9]}

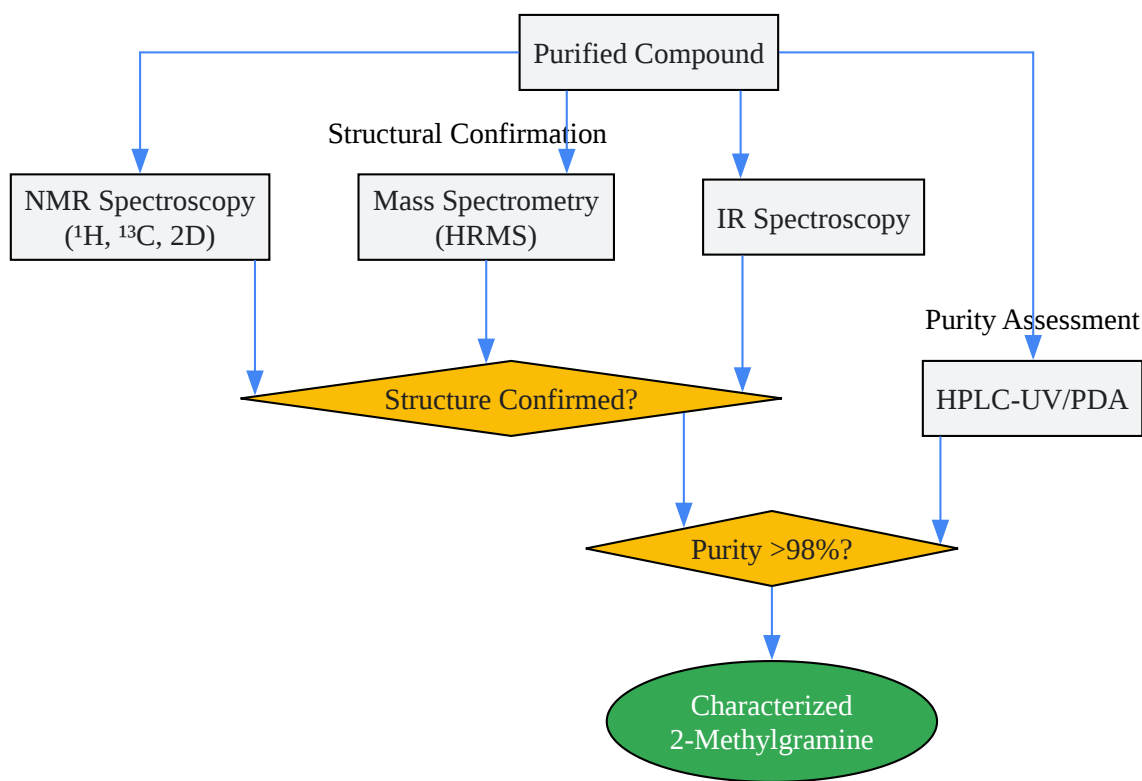
Technique	Purpose	Expected Key Features for 2-Methylgramine
^1H NMR	Confirms proton environment and connectivity.	Signals for indole protons, C2-CH ₃ , CH ₂ bridge, and N(CH ₃) ₂ .
^{13}C NMR	Confirms carbon skeleton.	Resonances for all unique carbon atoms in the structure.
Mass Spec (HRMS)	Determines molecular weight and formula.	A molecular ion peak corresponding to the exact mass of C ₁₂ H ₁₆ N ₂ .
IR Spectroscopy	Identifies functional groups.	N-H stretch (indole), aromatic C=C stretches, aliphatic C-H, and C-N stretches.

Chromatographic Purity Assessment

High-Performance Liquid Chromatography (HPLC) is the gold standard for determining the purity of a drug substance.

Step-by-Step HPLC Protocol:

- **Column Selection:** A reverse-phase C18 column is a common starting point.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically used. The acidic modifier ensures the tertiary amine is protonated, which generally results in better peak shapes.
- **Detection:** UV detection is suitable due to the indole chromophore. A photodiode array (PDA) detector can be used to assess peak purity by comparing spectra across the peak.
- **Quantification:** The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram. For drug development, a purity of >98% is often required.



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Caption: Logical workflow for structural elucidation and purity analysis.

Section 3: Determination of Key Physicochemical Properties

With a confirmed, pure sample, the core physicochemical properties can be determined.

Acidity Constant (pKa)

The pKa value is critical as it dictates the ionization state of a molecule at a given pH, which in turn influences its solubility, permeability, and receptor binding. 2-Methylgramine has a basic tertiary amine, and its pKa will be that of its conjugate acid.

Potentiometric Titration Protocol: Potentiometric titration is a widely used and reliable method for pKa determination within the pH range of 2-12.^{[10][11]}

- **Sample Preparation:** Accurately weigh a sample of 2-Methylgramine (e.g., 20-40 μ moles) and dissolve it in a suitable solvent, typically a water/methanol or water/acetonitrile mixture to ensure solubility.^[11]
- **Titration:** Acidify the solution with a standardized HCl solution to protonate the amine fully.
- **Titrant Addition:** Slowly titrate the solution with a standardized NaOH solution, recording the pH value after each addition of titrant using a calibrated pH meter.
- **Data Analysis:** Plot the pH versus the volume of NaOH added. The pKa is the pH at the half-equivalence point, which can be determined from the inflection point of the first derivative of the titration curve.

Aqueous Solubility

Solubility is a cornerstone property for drug development, directly impacting bioavailability. The solubility of ionizable compounds like 2-Methylgramine is highly pH-dependent.

Equilibrium Shake-Flask Method (pH-Dependency):

- **Buffer Preparation:** Prepare a series of buffers at different pH values (e.g., from pH 2 to pH 10).
- **Incubation:** Add an excess amount of solid 2-Methylgramine to vials containing each buffer.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Processing:** After equilibration, filter or centrifuge the samples to remove undissolved solids.
- **Quantification:** Accurately dilute the supernatant and determine the concentration of dissolved 2-Methylgramine using a validated analytical method, such as HPLC-UV.

- **Data Presentation:** The results should be presented in a table and graphically as solubility (e.g., in mg/mL or μM) versus pH.

Solvent/Buffer (pH)	Temperature ($^{\circ}\text{C}$)	Solubility (mg/mL)
pH 2.0 Buffer	25	(Experimental Value)
pH 5.0 Buffer	25	(Experimental Value)
pH 7.4 Buffer	25	(Experimental Value)
pH 9.0 Buffer	25	(Experimental Value)
Water	25	(Experimental Value)

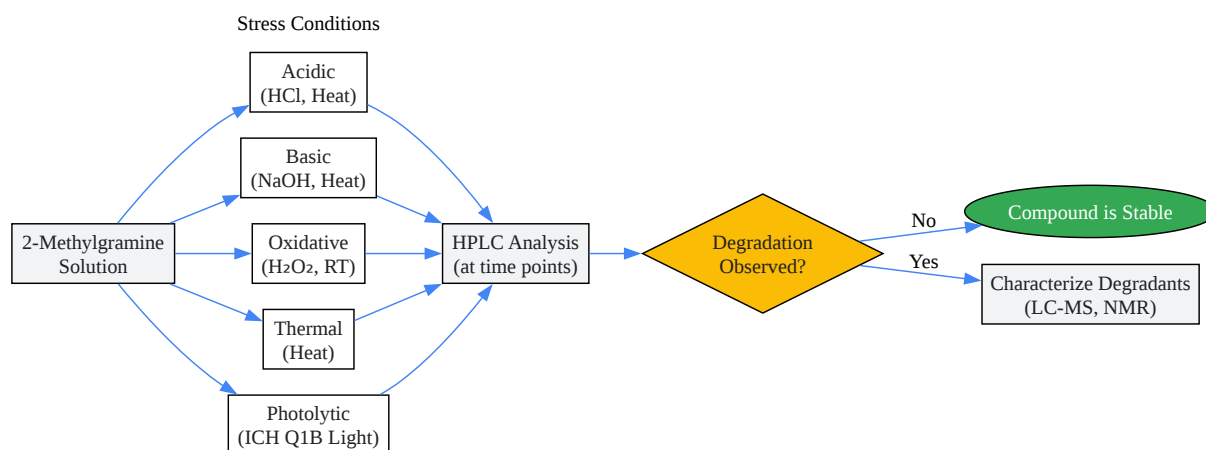
Stability Assessment

Understanding a compound's stability is crucial for determining appropriate storage conditions and predicting its shelf-life. Forced degradation studies are used to identify potential degradation pathways and develop stability-indicating analytical methods.[\[12\]](#)

Forced Degradation Protocol:

- **Stress Conditions:** Expose solutions of 2-Methylgramine to a variety of stress conditions, including:
 - **Acidic Hydrolysis:** 0.1 M HCl at an elevated temperature (e.g., 80°C).
 - **Basic Hydrolysis:** 0.1 M NaOH at an elevated temperature.
 - **Oxidation:** 3% H_2O_2 at room temperature.
 - **Thermal Stress:** Heat the solid compound and a solution (e.g., at 80°C).
 - **Photolytic Stress:** Expose the solid and solution to light according to ICH Q1B guidelines.
- **Time Points:** Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Analysis:** Analyze the samples using a stability-indicating HPLC method capable of separating the parent compound from all degradation products.[\[12\]](#)

- Characterization: If significant degradation occurs, use LC-MS and NMR to identify the structure of the major degradation products. Amines can be susceptible to oxidation, forming N-oxides, or reaction with atmospheric CO₂.^[12]



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Caption: Experimental workflow for a forced degradation study.

Conclusion

The physicochemical properties of 2-Methylgramine are not static values but are interconnected parameters that define its potential as a drug candidate. The systematic workflow detailed in this guide—from controlled synthesis and rigorous purification to multi-faceted analytical characterization—provides a robust framework for any researcher tasked with evaluating this, or similar, novel chemical entities. By understanding the causality behind each experimental step and adhering to principles of scientific integrity, drug development

professionals can build the comprehensive data package necessary to make informed decisions and advance promising compounds toward the clinic.

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